

Molecular formula and weight of Vat violet 13 (C₂₈H₁₄N₂O₄)

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Compound of Interest

Compound Name: *Vat violet 13*

Cat. No.: *B1346701*

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An In-depth Technical Guide to Vat Violet 13 (C₂₈H₁₄N₂O₄)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Vat Violet 13** (C.I. 68700), an anthraquinone-based dye. The document details its chemical and physical properties, outlines experimental protocols for its synthesis and application, and explores the broader relevance of its chemical class to the field of drug development and cellular signaling pathways.

Chemical and Physical Properties

Vat Violet 13 is a complex organic molecule belonging to the anthraquinone class of dyes, known for their characteristic polycyclic aromatic structure. Its properties are summarized below. While extensive experimental data is available for its application as a colorant, specific spectroscopic and thermal analysis data are not widely published in public literature.

Property	Value	Citation(s)
IUPAC Name	Benzo[1,2-c:4,5-c']diacridine-6,9,15,18(5H,14H)-tetrone	[1]
C.I. Name	Vat Violet 13, C.I. 68700	[2]
CAS Number	4424-87-7	[1][2]
Molecular Formula	C ₂₈ H ₁₄ N ₂ O ₄	[1][2]
Molecular Weight	442.42 g/mol	[1][2]
Appearance	Deep purple powder	[1][2]
Solubility	Insoluble in water; slightly soluble in Pyridine, 1,2,3,4-Tetrahydronaphthalene, and Xylene.	[1][2]
Behavior in Acid	Dissolves in concentrated H ₂ SO ₄ to form a dark orange solution; dilution precipitates a purple solid.	[1][2]
Leuco Form (Reduced)	The reduced (leuco) form is dark blue in an alkaline vat; the acidic reduction form is brown.	[1][2]

Experimental Protocols

The following sections provide detailed methodologies for the synthesis of **Vat Violet 13** and its application as a textile dye. These protocols are based on established chemical principles for this class of compounds.

Synthesis of Vat Violet 13

The synthesis is based on the Ullmann condensation reaction, followed by cyclization. The process involves the reaction of 1,5-dichloroanthraquinone with two equivalents of 2-aminobenzoic acid.

Reaction: 1,5-Dichloroanthracene-9,10-dione + 2 x 2-Aminobenzoic acid → (Condensation) → Intermediate → (Cyclization) → **Vat Violet 13**

Materials and Equipment:

- 1,5-Dichloroanthracene-9,10-dione
- 2-Aminobenzoic acid (Anthranilic acid)
- Copper (I) chloride (or other copper catalyst)
- Potassium carbonate (or other base)
- High-boiling point solvent (e.g., nitrobenzene or N-Methyl-2-pyrrolidone)
- Reaction vessel with mechanical stirrer, condenser, and nitrogen inlet
- Filtration apparatus
- Drying oven

Procedure:

- Vessel Preparation: Charge the reaction vessel with the high-boiling point solvent, 1,5-dichloroanthracene-9,10-dione, and 2-aminobenzoic acid (molar ratio approx. 1:2.2).
- Catalyst and Base Addition: Add the copper catalyst and potassium carbonate to the mixture.
- Inert Atmosphere: Purge the vessel with nitrogen gas to create an inert atmosphere, preventing oxidation.
- Condensation Reaction: Heat the mixture with stirring to a temperature of 180-210°C. Maintain this temperature for several hours until thin-layer chromatography (TLC) indicates the consumption of the starting materials.
- Cyclization: Cool the reaction mixture slightly and add a dehydrating agent or increase the temperature further as required by the specific protocol to induce intramolecular cyclization, forming the final tetrone structure.

- Isolation: After the reaction is complete, cool the mixture to room temperature. The product will precipitate from the solvent.
- Purification: Isolate the crude **Vat Violet 13** precipitate by filtration. Wash the filter cake sequentially with the reaction solvent, followed by ethanol and hot water to remove unreacted starting materials and inorganic salts.
- Drying: Dry the purified product in a vacuum oven at 80-100°C.

Application Protocol: Vat Dyeing of Cotton

Vat dyeing is a multi-step process that exploits the differential solubility of the dye's oxidized and reduced forms.

Principle: The insoluble **Vat Violet 13** pigment is chemically reduced in an alkaline solution to its water-soluble "leuco" form. This leuco dye has an affinity for cellulosic fibers. Once adsorbed onto the fiber, it is re-oxidized to the original insoluble pigment, trapping it within the fiber matrix.

Materials and Equipment:

- **Vat Violet 13** powder
- Sodium hydroxide (NaOH)
- Sodium hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$, also known as sodium dithionite)
- Cotton substrate (fabric or yarn)
- Dyeing vessel (vat)
- Oxidizing agent (e.g., hydrogen peroxide or air)
- Soaping agent (detergent)

Procedure:

- Vat Preparation (Reduction):

- Prepare a stock solution by pasting the **Vat Violet 13** powder with a small amount of water.
- In the main dyeing vessel, prepare a solution of sodium hydroxide and sodium hydrosulfite in water, heated to 50-60°C.
- Add the dye paste to this reducing bath. The solution will change color as the insoluble violet dye is reduced to its soluble dark blue leuco form. Allow 15-20 minutes for complete reduction.
- Dyeing:
 - Introduce the pre-wetted cotton substrate into the dyebath.
 - Maintain the temperature at 50-60°C for 45-60 minutes, ensuring the material is fully submerged and agitated periodically for even dye uptake.
- Oxidation:
 - Remove the substrate from the dyebath and squeeze out excess liquor.
 - Expose the material to air. The oxygen in the air will oxidize the leuco dye back to its insoluble violet form. This process can be accelerated by treating the substrate in a dilute solution of an oxidizing agent like hydrogen peroxide or sodium perborate.
- Soaping:
 - To improve fastness properties and remove loosely adhering surface dye, treat the dyed material in a hot detergent solution (soaping) at or near boiling for 15-20 minutes.
- Final Rinse:
 - Thoroughly rinse the soaped material with hot and then cold water.
 - Dry the finished substrate.

Relevance to Drug Development and Signaling Pathways

While there is no specific public data linking **Vat Violet 13** to any biological activity, its core chemical structure, anthraquinone, is a "privileged scaffold" in medicinal chemistry and drug development. Many natural and synthetic anthraquinone derivatives exhibit significant pharmacological properties, particularly as anticancer agents.[3]

The planar, polycyclic aromatic structure of anthraquinones allows them to intercalate into DNA, disrupting replication and transcription.[1] Furthermore, modifications to the anthraquinone core can create compounds that inhibit crucial enzymes like topoisomerase-II, which is vital for managing DNA topology during cell division.[1]

Potential Signaling Pathway Modulation

The biological activity of some anthraquinone derivatives has been linked to the modulation of specific cellular signaling pathways. For instance, certain anthraquinones can induce apoptosis (programmed cell death) in cancer cells by increasing the levels of intracellular Reactive Oxygen Species (ROS).[4][5] An overabundance of ROS can trigger stress-activated signaling cascades, such as the c-Jun N-terminal kinase (JNK) pathway.

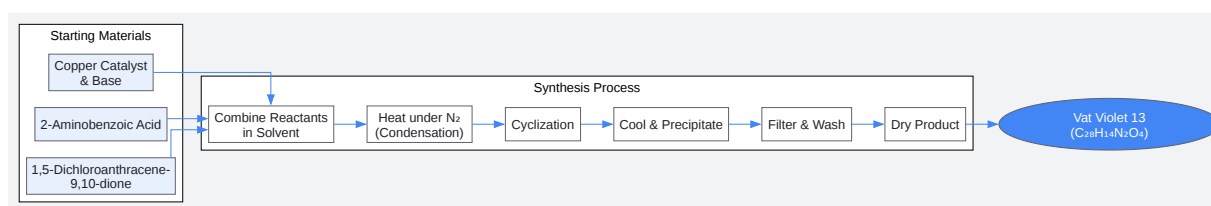
ROS/JNK-Mediated Apoptosis Pathway:

- An anthraquinone derivative enters the cell and generates ROS.
- Elevated ROS levels cause cellular stress, leading to the activation (phosphorylation) of JNK.
- Activated JNK can phosphorylate proteins in the Bcl-2 family, leading to mitochondrial dysfunction.
- The stressed mitochondria release cytochrome c into the cytoplasm.
- Cytochrome c activates a cascade of caspase enzymes, which are the executive enzymes of apoptosis, leading to cell death.

Given that **Vat Violet 13** is a complex anthraquinone derivative, its potential biological activities and interactions with cellular pathways remain an unexplored area for research.

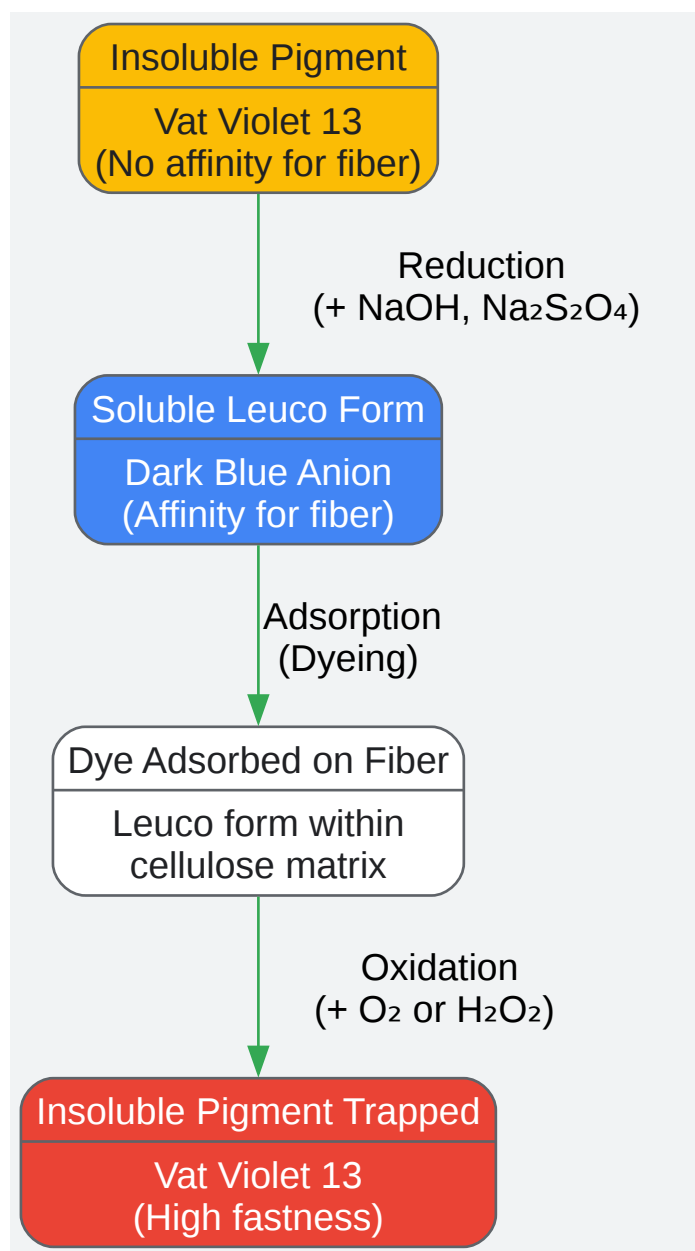
Mandatory Visualizations

The following diagrams illustrate the key processes described in this guide.



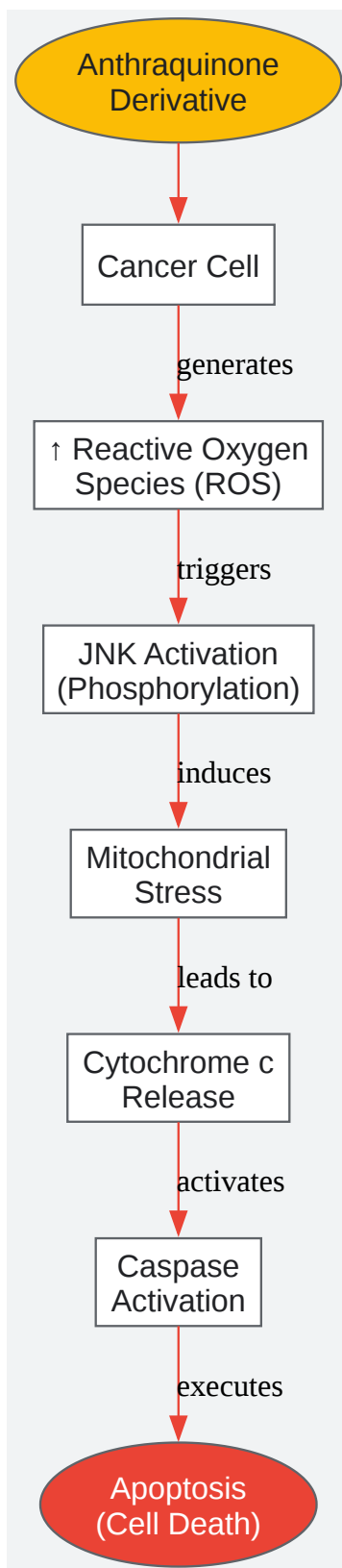
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Caption: Logical workflow for the synthesis of **Vat Violet 13**.



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Caption: The core mechanism of the vat dyeing process.



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